

# Chemical Profile and Key characteristics

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## Compound Focus: Nadph tetrasodium salt

CAS No.: 2646-71-1

Cat. No.: S649674

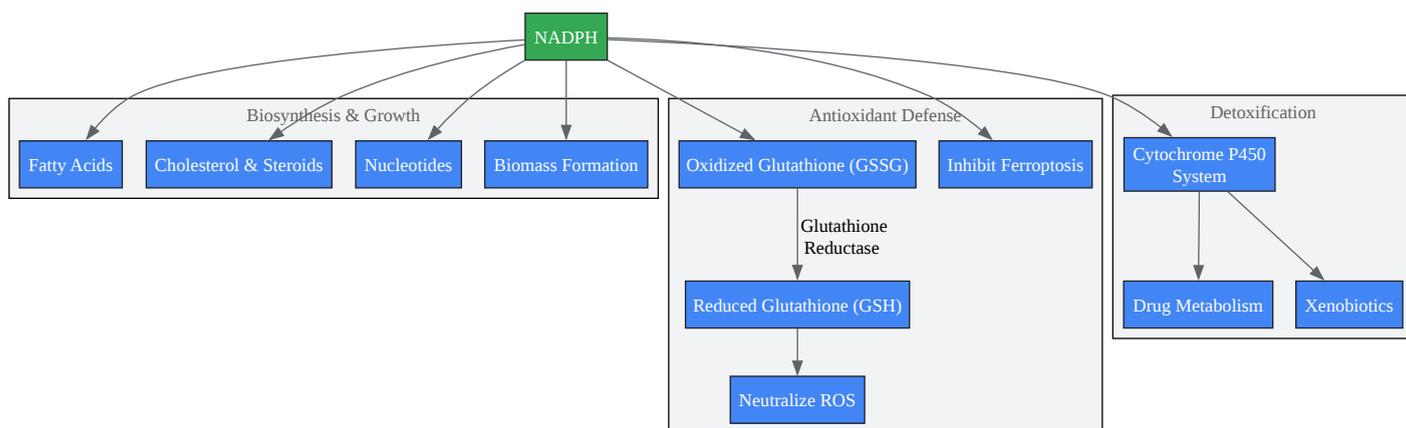
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The table below summarizes the fundamental chemical and physical properties of **NADPH tetrasodium salt**:

Property	Description
CAS Number	2646-71-1 [1] [2] [3]
Chemical Formula	$C_{21}H_{26}N_7Na_4O_{17}P_3$ [1] [2] [4]
Molecular Weight	833.35 g/mol [1] [2] [4]
Synonyms	$\beta$ -NADPH; NADPH (sodium salt); Nicotinamide adenine dinucleotide phosphate (reduced form) [1] [2]
Physical Form	Yellow solid [4] [3]
Purity	Typically $\geq 90\%$ to $\geq 95\%$ (HPLC/enzymatic) [2] [3]
Solubility	Highly soluble in water (e.g., 50 mg/mL) [3]. Also soluble in DMSO [4].

## Biological Functions and Research Applications

**NADPH tetrasodium salt** is indispensable in maintaining cellular redox balance and facilitating crucial metabolic pathways. The following diagram illustrates its core functions and the interconnected pathways it supports:



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The primary roles of **NADPH tetrasodium salt** in research include:

- **Cofactor in Enzyme Studies:** It is widely used as an essential electron donor in *in vitro* studies of dehydrogenase and reductase enzymes [2]. For instance, it is a key reagent in microsomal assays to evaluate the metabolic stability of drug candidates [3].
- **Cancer Metabolism Research:** Cancer cells undergo metabolic reprogramming and become highly dependent on NADPH networks for their antioxidant capacity and rapid proliferation, making NADPH a compound of interest in cancer therapeutic development [5].
- **Biocatalysis and Synthesis:** It is employed in enzymatic synthesis, such as in the production of chiral alcohols and enantiomerically pure active pharmaceutical ingredients (APIs) through asymmetric bioreduction [1].

## Experimental Protocols and Usage

This section outlines practical methodologies for using **NADPH tetrasodium salt** in research settings, based on cited literature.

### In Vitro Cell Culture Model

A study investigating excitotoxicity used **NADPH tetrasodium salt** in primary cortical neurons [4]:

- **Objective:** To assess the protective effect of NADPH against Kainic acid (KA)-induced neuronal damage.
- **Procedure:**
  - **Pretreatment:** Neurons were pretreated with **NADPH tetrasodium salt** (2.5-10  $\mu\text{M}$ ) for 1-8 hours.
  - **Challenge:** Cells were then treated with Kainic acid (100  $\mu\text{M}$ ) for 8 hours.
  - **Viability Assay:** Cell viability was measured using a CCK-8 assay.
- **Result:** NADPH pretreatment at 10  $\mu\text{M}$  for 4 or 8 hours significantly promoted neuronal survival against KA-induced damage [4].

### In Vivo Animal Model

The same study extended its findings to an *in vivo* rat model [4]:

- **Objective:** To examine the effects of NADPH on KA-induced excitotoxicity *in vivo*.
- **Procedure:**
  - **Animal Model:** KA-induced rats were used.
  - **Dosing:** **NADPH tetrasodium salt** (1-2 mg/kg in saline) was administered intravenously once a day for seven days.
- **Result:** NADPH treatment reduced the striatal lesion size, improved dyskinesia, and reversed KA-induced glial cell activation [4].

## Handling and Storage Information

Proper handling and storage are critical for maintaining the stability and efficacy of this reagent.

Aspect	Specification
Storage Temperature	-20°C [4] [3]
Storage Conditions	Desiccated (hygroscopic); store under nitrogen; keep away from direct sunlight and moisture [4] [3].
Stability in Solution	Reconstituted solutions can be aliquoted and stored at -20°C, remaining stable for up to 2 months [3].

| **Safety (GHS)** | Signal Word: **Warning** Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1]. |

## Research Context and Market Trends

**NADPH tetrasodium salt** is a cornerstone reagent in life science research, and its demand is growing in tandem with advancements in biotechnology [6] [7]. The market growth is driven by:

- **Rising Demand:** Increased usage in pharmaceutical formulations, nutraceuticals, and research into chronic diseases like cancer and neurodegenerative disorders [6].
- **Technological Advancements:** Its role is expanding in areas like precision medicine, biocatalysis for green chemistry, and AI-driven drug discovery [7].
- **Regional Expansion:** While North America is a significant market, emerging economies in the Asia-Pacific region are contributing substantially to market expansion due to growing healthcare infrastructure and biotech investments [6] [7].

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## References

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